

Technical Support Center: ODM-201 (Darolutamide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ODM-203

Cat. No.: B8093364

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of ODM-201 (Darolutamide), along with troubleshooting guides and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for ODM-201 (Darolutamide)?

For optimal stability, ODM-201 should be stored under the following conditions:

- Solid Form: Store the powder at -20°C for long-term storage.[\[1\]](#)[\[2\]](#)
- In Solution: For solutions, store at -80°C.[\[1\]](#)
- Tablets: Commercial tablets should be stored at room temperature, between 20°C to 25°C (68°F to 77°F), with excursions permitted between 15°C and 30°C (59°F and 86°F).[\[3\]](#)[\[4\]](#)
Keep in a dry location away from light and in the original packaging.[\[5\]](#)[\[6\]](#)

Q2: What is the shelf-life and stability of ODM-201?

ODM-201 is stable under the recommended storage conditions.[\[1\]](#) Stability studies have supported an expiration date of 36 months for the tablet formulation when stored appropriately.[\[7\]](#) Forced degradation studies have also demonstrated its stability.[\[8\]](#)

Q3: How should ODM-201 be handled in a laboratory setting?

It is important to handle ODM-201 with care.^[5] Avoid inhalation, and contact with eyes and skin.^[1] When handling the compound, especially if not in tablet form, personal protective equipment such as gloves, safety goggles, and a lab coat should be worn.^{[1][9]} Ensure adequate ventilation in the workspace.^[1]

Q4: Can ODM-201 be stored in solution? What are the recommended solvents?

Yes, ODM-201 can be stored in solution at -80°C for maximum stability.^[1] Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions.^{[10][11]} For in vivo experiments, it is often prepared fresh on the day of use in a vehicle that may include DMSO, PEG300, Tween-80, and saline.^[10]

Q5: Are there any known incompatibilities for ODM-201?

ODM-201 is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[1]

Troubleshooting Guide

Issue: Inconsistent or lower-than-expected activity of ODM-201 in my assay.

- Possible Cause 1: Improper Storage or Handling.
 - Solution: Ensure that the compound has been stored at the correct temperature and protected from light and moisture. Review handling procedures to confirm that appropriate personal protective equipment was used and that there was no cross-contamination.
- Possible Cause 2: Compound Degradation in Solution.
 - Solution: Prepare fresh solutions for each experiment, especially for aqueous buffers. If using a frozen stock solution, ensure it has not undergone multiple freeze-thaw cycles.^[8]
- Possible Cause 3: Incorrect Concentration.
 - Solution: Verify the calculations for your dilutions. If possible, confirm the concentration of your stock solution using a spectrophotometer or other analytical method.

Issue: Poor solubility of ODM-201 in my experimental buffer.

- Possible Cause 1: Inappropriate Solvent.
 - Solution: ODM-201 has poor aqueous solubility.[\[7\]](#) For cell-based assays, it is common to prepare a high-concentration stock solution in DMSO and then dilute it into the aqueous experimental medium. Ensure the final concentration of DMSO is compatible with your assay and does not exceed cytotoxic levels (typically <0.5%).
- Possible Cause 2: Precipitation upon Dilution.
 - Solution: When diluting the DMSO stock into an aqueous buffer, add the stock solution to the buffer with vigorous vortexing or mixing to facilitate dissolution and prevent precipitation. If solubility issues persist, consider using a surfactant like Tween-80 in your vehicle for in vivo studies.[\[10\]](#)

Data Presentation

Table 1: Recommended Storage Conditions for ODM-201

Form	Storage Temperature	Additional Notes
Powder (for research)	-20°C	Long-term storage.
In Solvent (for research)	-80°C	Avoid repeated freeze-thaw cycles.
Tablets (Nubeqa®)	20°C to 25°C (68°F to 77°F)	Excursions permitted to 15-30°C (59-86°F). Store in a dry place away from light. [3] [4]

Table 2: Solubility of ODM-201

Solvent	Concentration	Notes
DMSO	80 mg/mL (200.57 mM)	Use fresh DMSO as moisture can reduce solubility. [11]
Aqueous Solutions	Poor solubility	Use of a co-solvent like DMSO is recommended for preparing aqueous dilutions. [7]

Experimental Protocols

Protocol 1: Preparation of ODM-201 Stock Solution for In Vitro Assays

- Objective: To prepare a high-concentration stock solution of ODM-201 in DMSO.
- Materials:
 - ODM-201 powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 1. Weigh the desired amount of ODM-201 powder in a sterile container.
 2. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
 3. Vortex or sonicate briefly to ensure complete dissolution.
 4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -80°C.

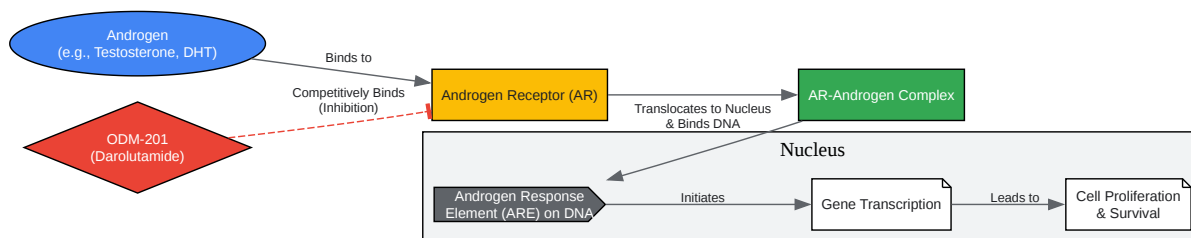
Protocol 2: General Guidelines for Using ODM-201 in Cell-Based Assays

- Objective: To treat cells with ODM-201 for functional assays.

- Materials:
 - ODM-201 stock solution (e.g., 10 mM in DMSO)
 - Cell culture medium appropriate for the cell line
 - Cells of interest (e.g., VCaP prostate cancer cells)
- Procedure:
 1. Culture cells to the desired confluency.
 2. Prepare a series of dilutions of the ODM-201 stock solution in cell culture medium to achieve the final desired concentrations. Ensure the final DMSO concentration is consistent across all treatments and the vehicle control.
 3. Remove the existing medium from the cells and replace it with the medium containing the different concentrations of ODM-201 or the vehicle control.
 4. Incubate the cells for the desired period (e.g., 24-96 hours) under standard cell culture conditions.
 5. Proceed with the downstream analysis (e.g., cell viability assay, gene expression analysis).

Mandatory Visualizations

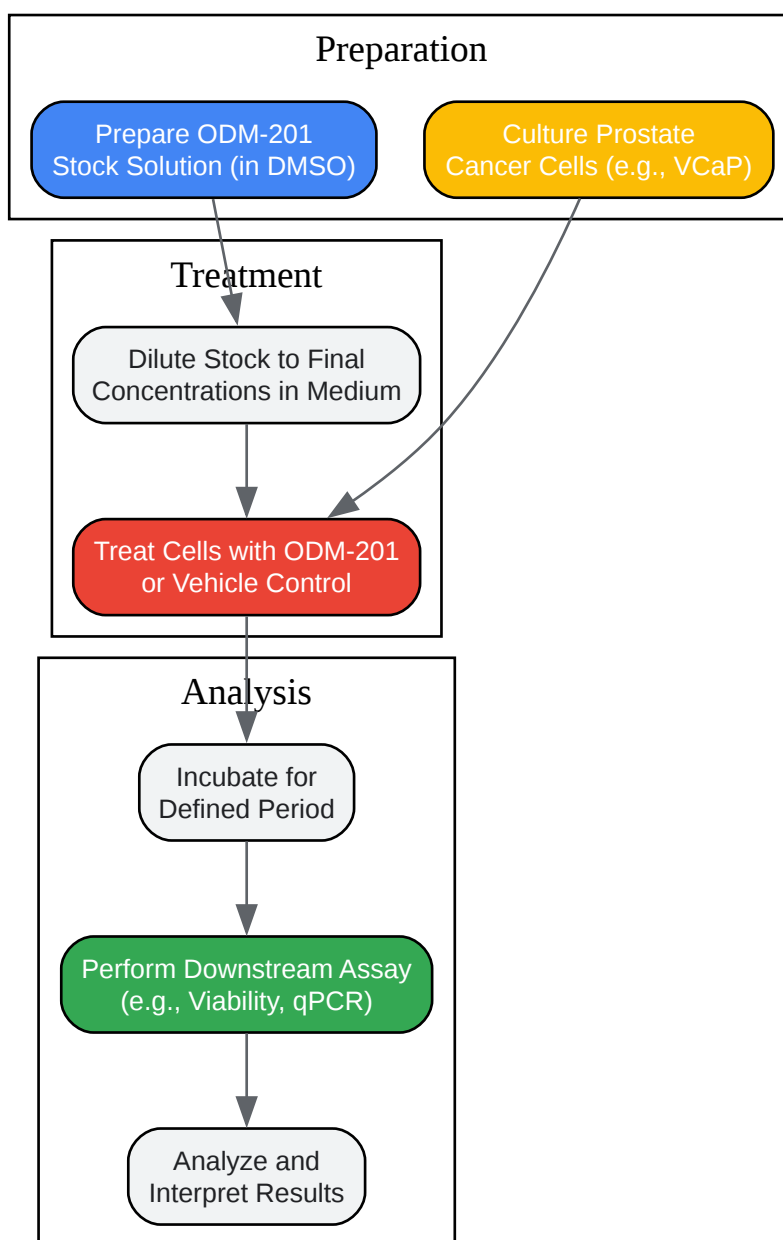
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Mechanism of action of ODM-201 (Darolutamide) as an androgen receptor inhibitor.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vitro studies using ODM-201.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ODM-201(Darolutamide)[1297538-32-9]MSDS [dcchemicals.com]
- 2. raybiotech.com [raybiotech.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. Nubeqa (darolutamide): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 5. daytonphysicians.com [daytonphysicians.com]
- 6. oncolink.org [oncolink.org]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. researchgate.net [researchgate.net]
- 9. cancercareontario.ca [cancercareontario.ca]
- 10. medchemexpress.com [medchemexpress.com]
- 11. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Technical Support Center: ODM-201 (Darolutamide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8093364#odm-203-stability-and-storage-best-practices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com